

Application Notes and Protocols for Studying Calcium Signaling in Zebrafish Models

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Compound of Interest

Compound Name: *piCRAC-1*

Cat. No.: B10831568

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The zebrafish (*Danio rerio*) has emerged as a powerful model organism for in vivo studies of developmental biology and disease modeling. Its optical transparency during early development, rapid external fertilization, and genetic tractability make it particularly well-suited for live imaging of cellular and subcellular processes. While specific literature on "**piCRAC-1**" in zebrafish is not prominent, the broader field of calcium (Ca^{2+}) signaling, a fundamental process in which CRAC (Calcium Release-Activated Calcium) channels play a key role, is extensively studied in this model. These application notes provide an overview of the key applications and protocols for investigating Ca^{2+} signaling pathways in zebrafish, with relevance to researchers interested in the functional roles of ion channels like CRAC channels in a developmental context.

Calcium signaling is integral to a multitude of physiological processes, including cell proliferation, differentiation, and axis formation during embryonic development.[1] Dysregulation of Ca^{2+} signaling has been implicated in a variety of human diseases, ranging from cardiac malformations to epilepsy, underscoring the importance of understanding its developmental origins.[2] The zebrafish model offers a unique opportunity to dissect the intricate roles of Ca^{2+} signaling in vertebrate development and to screen for therapeutic compounds that modulate these pathways.

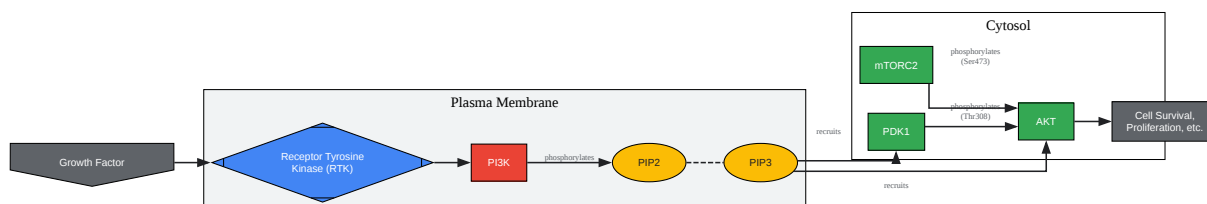
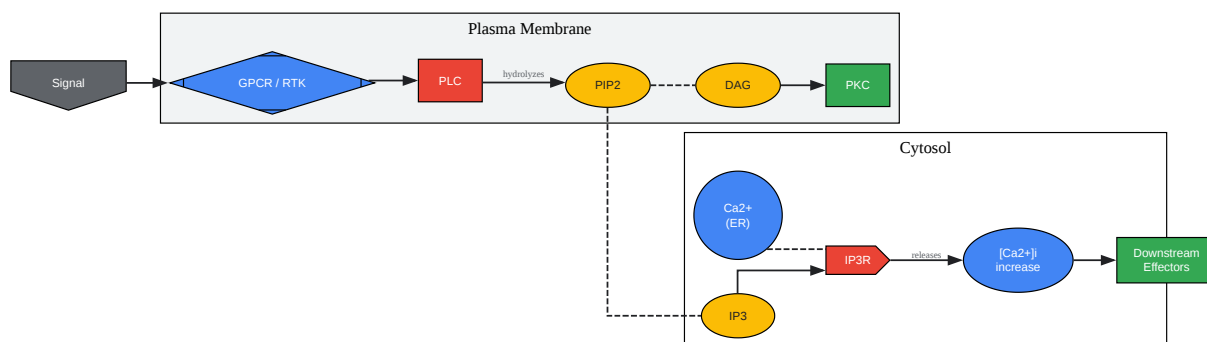
Key Signaling Pathways Involving Calcium in Zebrafish Development

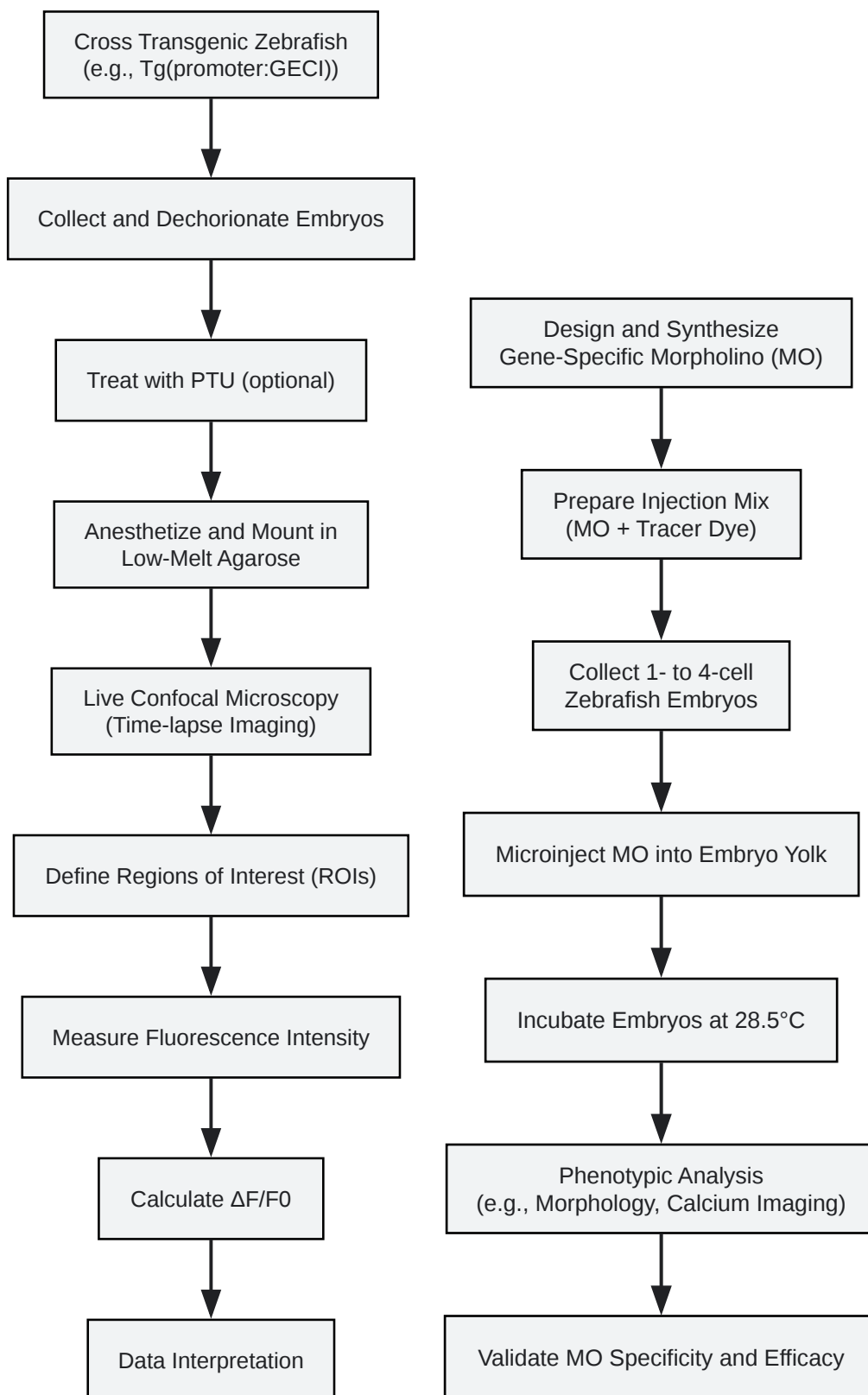
Several crucial signaling pathways that are dependent on or regulated by intracellular Ca^{2+} have been characterized in zebrafish. These pathways are critical for processes ranging from early embryonic patterning to organogenesis.

1. Phosphoinositide (PI) Pathway:

Activation of the phosphoinositide pathway is a key upstream event leading to intracellular Ca^{2+} release. This pathway has been shown to be involved in the compaction of blastomeres and embryonic axis formation in zebrafish.[3] The concentration of inositol 1,4,5-trisphosphate (IP3), a product of this pathway, increases after the 32-cell stage, suggesting the onset of IP3-mediated Ca^{2+} signals during the blastula stage.[3]

Signaling Pathway Diagram:





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- To cite this document: BenchChem. [Application Notes and Protocols for Studying Calcium Signaling in Zebrafish Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831568#picrac-1-application-in-zebrafish-models]

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